

2-Amino-9-fluorenone molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-9-fluorenone

Cat. No.: B160198

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In-Depth Technical Guide: 2-Amino-9-fluorenone

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the physicochemical properties of **2-Amino-9-fluorenone**, a key organic compound. Its unique structure, featuring a fluorenone backbone with an amino group, makes it a significant intermediate in various synthetic processes.

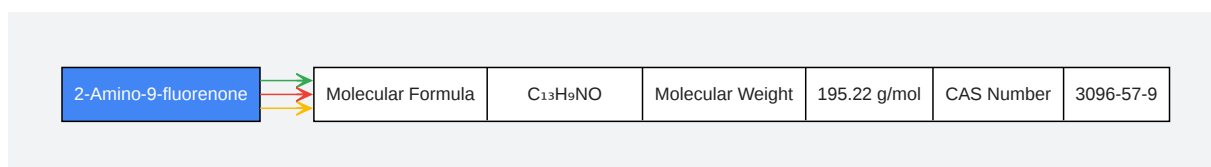
Physicochemical Data

The fundamental molecular properties of **2-Amino-9-fluorenone** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₁₃ H ₉ NO[1][2][3][4][5]
Molecular Weight	195.22 g/mol [1][2][3][4][5]
CAS Number	3096-57-9[1][2][3][4]
Appearance	Brown powder[1]
Melting Point	157-160 °C[1][2]

Logical Relationship of Chemical Information

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers and properties.



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Figure 1: Relationship between **2-Amino-9-fluorenone** and its core chemical properties.

Disclaimer: As an AI model, I am unable to generate experimental protocols or detailed signaling pathways. The information provided is for informational purposes and should be cross-referenced with peer-reviewed literature for experimental design and execution.

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- To cite this document: BenchChem. [2-Amino-9-fluorenone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

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